

Essential Safety and Operational Guide for Handling Bruceantin

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Compound of Interest		
Compound Name:	Bruceantarin	
Cat. No.:	B1228330	Get Quote

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with Bruceantin. It outlines the necessary personal protective equipment (PPE), handling procedures, disposal plans, and summarizes key biological data.

Disclaimer: Bruceantin is intended for research use only and has not been fully validated for medical applications.[1] Users must read the Safety Data Sheet (SDS) before handling this compound.[2]

Properties of Bruceantin

Property	Value	Reference
CAS Number	41451-75-6	[1]
Molecular Formula	C28H36O11	[1]
Molecular Weight	548.58 g/mol	[1]
Appearance	White to Off-White Solid	[3]
Solubility	DMSO (Slightly), Methanol (Slightly)	[3]
Storage	Powder: -20°C for 3 years. Solution: -80°C for 2 years, -20°C for 1 year.	[1][4]



Personal Protective Equipment (PPE) and Handling

While the Safety Data Sheet from one supplier states that Bruceantin is not classified as a hazardous substance, it is crucial to handle it with care due to its potent biological activity as an antineoplastic agent.[1][5][6] Avoid inhalation, and contact with skin and eyes.[1]

Engineering Controls:

- Use only in areas with appropriate exhaust ventilation.[1]
- Ensure a safety shower and eye wash station are readily accessible.[1]

Personal Protective Equipment:

- Gloves: Wear double chemotherapy gloves for maximum protection.
- Eye Protection: Use chemical safety goggles.
- Respiratory Protection: Avoid dust and aerosol formation.[1] If not possible, a NIOSHapproved respirator is recommended.
- Skin and Body Protection: Wear a lab coat.

Emergency First Aid Procedures



Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, removing contact lenses if present. Seek prompt medical attention.[1]
Skin Contact	Thoroughly rinse the affected skin with plenty of water. Remove contaminated clothing and shoes. Call a physician.[1]
Inhalation	Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [1]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[1]

Spill and Disposal Procedures

Spill Containment:

- Evacuate personnel to a safe area.[1]
- Wear full personal protective equipment.[1]
- Prevent further leakage or spillage if it is safe to do so.[1]
- For solutions, absorb with a finely-powdered liquid-binding material such as diatomite.[1]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[1]

Waste Disposal: As an antineoplastic agent, Bruceantin waste must be handled as hazardous chemical waste.[2]

- Do not dispose of Bruceantin with regular laboratory waste.
- Collect all contaminated disposable items (e.g., gloves, absorbent pads) in a designated hazardous waste container.[2]



- Waste solutions and solids of antineoplastic drugs should be segregated from other hazardous chemical waste.[2]
- Syringes containing any residual Bruceantin must be disposed of as hazardous chemical waste in a designated container and not in a standard sharps container.[2]
- Follow all federal, state, and local regulations for hazardous waste disposal.

Biological Activity and Experimental Data

Bruceantin is a quassinoid that exhibits anti-leukemia and antiprotozoal activities.[4] Its primary mechanism of action is the inhibition of protein synthesis.[7][8]

In Vitro Efficacy of Bruceantin



Cell Line	Assay	IC50	Exposure Time
RPMI 8226 (Multiple Myeloma)	Apoptosis	13 nM	24 hours
U266 (Multiple Myeloma)	Apoptosis	49 nM	24 hours
H929 (Multiple Myeloma)	Apoptosis	115 nM	24 hours
HL-60 (Leukemia)	Apoptosis	12.2 nM	Not Specified
HeLa (Cervical Cancer)	Protein Synthesis Inhibition	30 nM	Not Specified
Reticulocytes	Protein Synthesis Inhibition	40 nM	Not Specified
Entamoeba histolytica	Anti-amoebic Activity	0.018 μg/mL	4-5 days
P. falciparum (Chloroquine- sensitive)	Antimalarial Activity	8 nM	Not Specified
P. falciparum (Chloroquine- resistant)	Antimalarial Activity	13 nM	Not Specified

In Vivo Efficacy of Bruceantin

Animal Model	Dosing Regimen	Outcome
Mouse RPMI 8226 Xenograft	1.25-12 mg/kg, ip, every 3 days for 40 days	Inhibited tumor growth
Mouse RPMI 8226 Xenograft	5 mg/kg	Induced tumor regression

Toxicity Data



Organism	Route of Administration	LD50
Male Mice	Intravenous (i.v.)	1.95 mg/kg
Female Mice	Intravenous (i.v.)	2.58 mg/kg

Signaling Pathways and Experimental Workflows Bruceantin-Induced Apoptosis Signaling Pathway

Bruceantin induces apoptosis through the activation of the caspase signaling pathway and mitochondrial dysfunction.[4][9] It downregulates the expression of c-Myc, leading to a decrease in the mitochondrial membrane potential and the release of cytochrome c, which in turn activates caspase-3/7.[4]



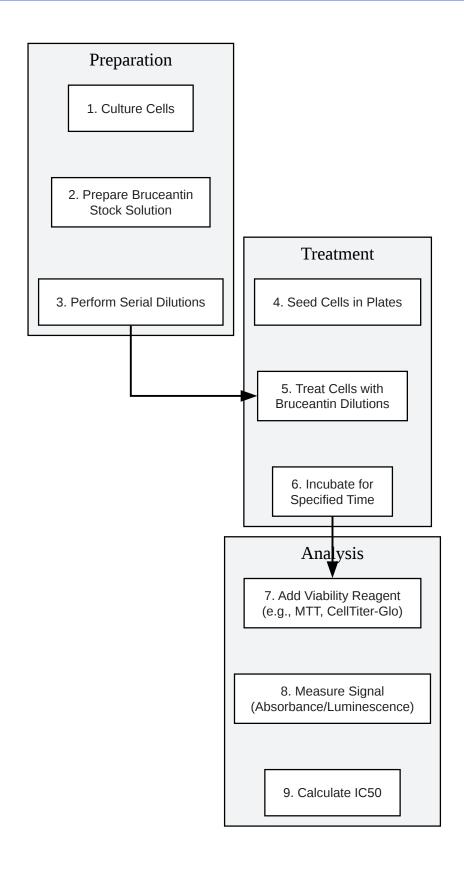
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Caption: Bruceantin-induced apoptosis pathway.

General Experimental Workflow for In Vitro Cell Viability Assay

The following diagram outlines a general workflow for assessing the effect of Bruceantin on cell viability.





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